

Personal protective equipment for handling 2-Bromo-4-chlorophenylacetic acid

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Compound of Interest

Compound Name: 2-Bromo-4-chlorophenylacetic acid

Cat. No.: B1288859

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Essential Safety and Handling Guide for 2-Bromo-4-chlorophenylacetic Acid

This guide provides critical safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **2-Bromo-4-chlorophenylacetic acid** (CAS No. 52864-56-9).^{[1][2]} Adherence to these procedures is essential for ensuring personal safety and environmental protection.

Hazard Identification

2-Bromo-4-chlorophenylacetic acid is a halogenated aromatic organic acid. While a specific, comprehensive safety data sheet (SDS) is not widely available, data from structurally similar compounds indicate it should be handled as a hazardous substance.^{[1][3]} The primary hazards include:

- Skin Irritation: Causes skin irritation, and potentially severe burns with prolonged contact.^{[3][4][5]}
- Eye Damage: Causes serious eye irritation and may risk serious damage.^{[3][4][5]}
- Respiratory Irritation: Inhalation of dust may cause respiratory tract irritation.^{[3][4]}
- Acute Toxicity: May be harmful if swallowed.^[6]

Personal Protective Equipment (PPE)

A comprehensive PPE plan is mandatory when handling this compound.^[6] All PPE should be inspected before use and removed carefully to avoid skin contact.^[7]

PPE Category	Specification	Rationale
Eye & Face Protection	ANSI-approved chemical safety goggles.[8] A face shield should be worn in conjunction with goggles when there is a high risk of splashing or dust generation.[6][9][10]	Protects against splashes and airborne particles that can cause serious, irreversible eye damage.[11]
Hand Protection	Chemical-resistant gloves (e.g., Nitrile rubber for incidental contact).[8] For prolonged contact or immersion, consider more robust options like Neoprene or Butyl rubber.[8][11][12]	Prevents skin contact, which can lead to irritation and chemical burns.[6]
Body Protection	A fully buttoned lab coat is the minimum requirement.[8] For transfers of larger quantities, a chemical-resistant apron should be worn over the lab coat.	Protects skin and personal clothing from contamination.[11]
Respiratory Protection	Use only in a well-ventilated area, preferably within a certified chemical fume hood.[3][6][8] If ventilation is inadequate, a NIOSH-approved respirator with organic vapor/acid gas cartridges is required.[5][6]	Minimizes the inhalation of dust and vapors, which can cause respiratory irritation.[3]
Footwear	Closed-toe shoes are required at all times in the laboratory.[9]	Protects feet from spills and falling objects.

Operational Plan: Step-by-Step Handling Procedure

- Preparation:

- Ensure a certified chemical fume hood is operational.[6]
- Verify that an eyewash station and safety shower are accessible and unobstructed.[3][4]
- Clear the work area of all unnecessary items and clutter.[6]
- Assemble all necessary equipment and reagents within the fume hood.
- Handling and Use:
 - Conduct all manipulations of the solid compound, including weighing and transferring, inside the fume hood to contain dust.[13][14]
 - When weighing, use a tared container to minimize the transfer of the substance.
 - Avoid generating dust during handling.[7][15] Use appropriate tools to carefully transfer the chemical.
 - Keep the container tightly closed when not in use.[3]
 - Wash hands thoroughly with soap and water after handling is complete and before leaving the laboratory.[3][7]
- Storage:
 - Store in a tightly-closed, properly labeled container.[3]
 - Keep in a cool, dry, and well-ventilated area away from incompatible substances such as strong bases and oxidizing agents.[3][4]
 - Store in a designated corrosives or acids cabinet.[9][14]

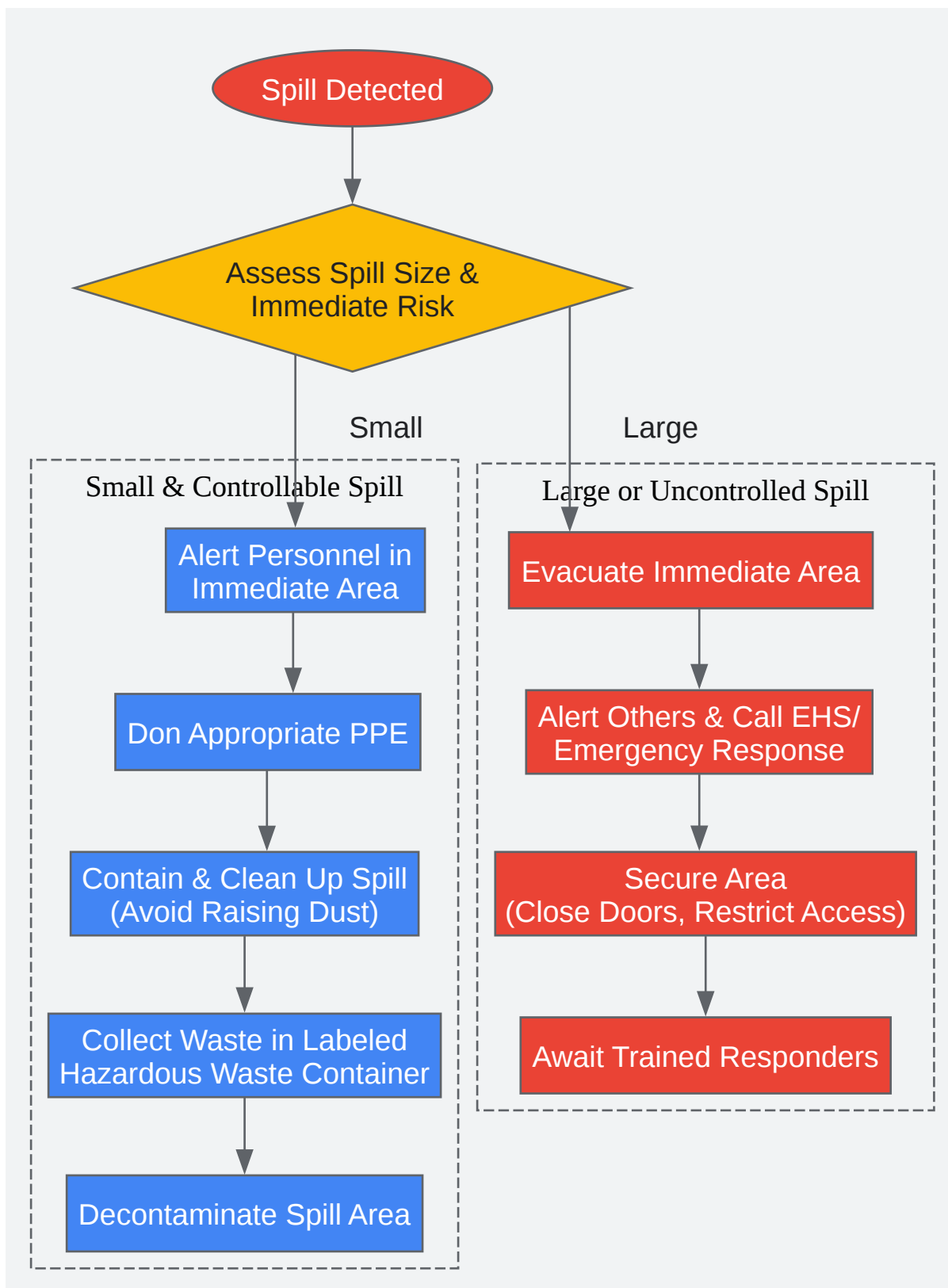
Emergency Procedures: Spill and Exposure Response

If Exposed:

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[3][14] Seek immediate medical attention.[3]
- Skin Contact: Immediately remove all contaminated clothing and flush the affected skin with plenty of water for at least 15 minutes.[3][14] Seek medical attention if irritation persists.[3]
- Inhalation: Move the person to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.[3][14]
- Ingestion: Do NOT induce vomiting.[3][7] Rinse the mouth with water and seek immediate medical attention.[3][7]

If Spilled:

- Follow the logical workflow outlined in the diagram below. For a small spill of solid material, avoid generating dust.[7] Carefully sweep up the material and place it into a suitable, labeled container for hazardous waste disposal.[8][13] Decontaminate the area with a suitable solvent, collecting the rinsate as hazardous waste.[6]



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Caption: Workflow for managing a **2-Bromo-4-chlorophenylacetic acid** spill.

Disposal Plan

Chemical waste must be managed according to institutional and local environmental regulations.

- Segregation: Collect all waste containing **2-Bromo-4-chlorophenylacetic acid**, including contaminated consumables and spill cleanup materials, in a designated hazardous waste container. As a halogenated organic compound, this waste must be segregated from non-halogenated chemical waste.[6]
- Labeling: The waste container must be clearly labeled with "Hazardous Waste," the full chemical name, and the associated hazards (e.g., "Corrosive," "Irritant").
- Storage: Store the sealed waste container in a designated satellite accumulation area, away from incompatible materials.
- Disposal: Arrange for pickup and disposal through your institution's Environmental Health & Safety (EHS) office or a licensed hazardous waste disposal company.[3][7] Do not dispose of this chemical down the drain or in regular trash.[3][7][13]

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